



Technical Support Center: Uridine Triphosphate Trisodium Salt (UTP-Trisodium)

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Compound of Interest		
Compound Name:	Uridine triphosphate trisodium salt	
Cat. No.:	B14805702	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **Uridine Triphosphate Trisodium Salt** (UTP-Trisodium). It is intended for researchers, scientists, and drug development professionals who may encounter issues during their experiments.

Frequently Asked Questions (FAQs) General Solubility and Preparation

Q1: What is the expected solubility of UTP-trisodium salt in water?

A1: UTP-trisodium salt is generally considered soluble in water. Different suppliers report slightly different values, but a common solubility range is 50 mg/mL to 100 mg/mL.[1][2][3] Specifically, solubilities have been reported as 50 mg/mL in water, yielding a clear to slightly hazy, colorless solution, and as high as 100 mg/mL in PBS, which may require sonication to fully dissolve.[1][2] Another source indicates a water solubility of 75 g/100 mL at 20°C.[4][5][6]

Q2: I am preparing a stock solution. What is the recommended procedure?

A2: To prepare a stock solution, it is recommended to dissolve the UTP-trisodium salt in high-purity water or a suitable buffer (e.g., PBS) to your desired concentration, staying within the known solubility limits.[2] For higher concentrations, gentle warming and/or sonication can aid dissolution.[2] It is advisable to prepare fresh solutions for experiments. If storage is necessary, aliquot the solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[2][7][8] Stock solutions are reportedly stable for up to 6 months at -20°C.[7]



Q3: Can I dissolve UTP-trisodium salt in DMSO?

A3: No, UTP-trisodium salt is reported to be insoluble in DMSO.[3][9] Water or aqueous buffers are the recommended solvents.

Troubleshooting Solubility Issues

Q4: My UTP-trisodium salt solution appears cloudy or has formed a precipitate. What are the possible causes?

A4: Cloudiness or precipitation in your UTP-trisodium salt solution can be caused by several factors:

- Exceeding Solubility Limit: The concentration of UTP-trisodium salt may be too high for the chosen solvent and conditions.
- Low Temperature: Preparing or storing the solution at a low temperature can decrease solubility.
- High Salt Concentration: The presence of high concentrations of other salts in your buffer can lead to a "salting-out" effect, reducing the solubility of the UTP-trisodium salt.[10][11]
- Incorrect pH: The pH of the solution can influence the charge state of the triphosphate group and affect solubility. A pH of 7.0 8.0 is generally suitable.[8]
- Presence of Divalent Cations: Divalent cations (e.g., Mg²⁺, Ca²⁺) can form insoluble salts with triphosphate, leading to precipitation.

Q5: How can I resolve precipitation in my UTP-trisodium solution?

A5: If you observe precipitation, consider the following troubleshooting steps:

- Gentle Warming: Warm the solution gently (e.g., in a 37°C water bath) while mixing to see if the precipitate redissolves.
- Sonication: Use a sonicator bath to aid in the dissolution of suspended particles.
- Dilution: If the concentration is too high, dilute the solution with more solvent.



- pH Adjustment: Check and adjust the pH of the solution to a neutral or slightly alkaline range (pH 7.0-8.0).[8]
- Filtration: If small particulates persist, you may filter the solution through a 0.22 μm filter, but this may result in a loss of compound if the issue is widespread precipitation.[12]

Storage and Stability

Q6: What are the recommended storage conditions for solid UTP-trisodium salt and its solutions?

A6:

- Solid Form: The solid powder should be stored tightly sealed at -20°C.[1][8] It is noted to be hygroscopic, so protection from moisture is important.[7][8]
- Stock Solutions: Once reconstituted, solutions should be aliquoted and frozen at -20°C or -80°C.[2][7] Stock solutions stored at -20°C are stable for up to 6 months.[7] It is crucial to avoid repeated freeze-thaw cycles to maintain product integrity.[2][8]

Quantitative Solubility Data

Solvent	Reported Solubility	Conditions	Source(s)
Water	50 mg/mL	Yields a clear to slightly hazy, colorless solution.	[1]
Water	75 g/100 mL	At 20°C.	[4][5][6]
Water	100 mg/mL (181.78 mM)		[3][13]
PBS	100 mg/mL (181.79 mM)	May require sonication.	[2]
DMSO	Insoluble		[3][9]

Experimental Protocols



Protocol 1: Preparation of a 100 mM UTP-Trisodium Stock Solution

- Weighing: Accurately weigh the required amount of UTP-trisodium salt powder (Molecular Weight: 550.09 g/mol, anhydrous basis).[1] For 1 mL of a 100 mM solution, you would need 55.01 mg.
- Dissolution: Add the powder to a sterile microcentrifuge tube. Add 80% of the final volume of sterile, nuclease-free water or desired buffer (e.g., PBS).
- Mixing: Vortex the solution thoroughly. If the powder does not fully dissolve, proceed to the next step.
- Assisted Dissolution (if necessary): Place the tube in a sonicator water bath for 5-10 minutes.
 Alternatively, warm the solution briefly at 37°C. Vortex again.
- Final Volume: Adjust the final volume with the solvent.
- pH Check: Verify that the final pH of the solution is between 7.0 and 7.5.[14] Adjust with dilute NaOH or HCl if necessary.
- Storage: Aliquot the solution into single-use volumes and store at -20°C for up to 6 months. [7]

Protocol 2: Troubleshooting Precipitation in a Buffered Solution

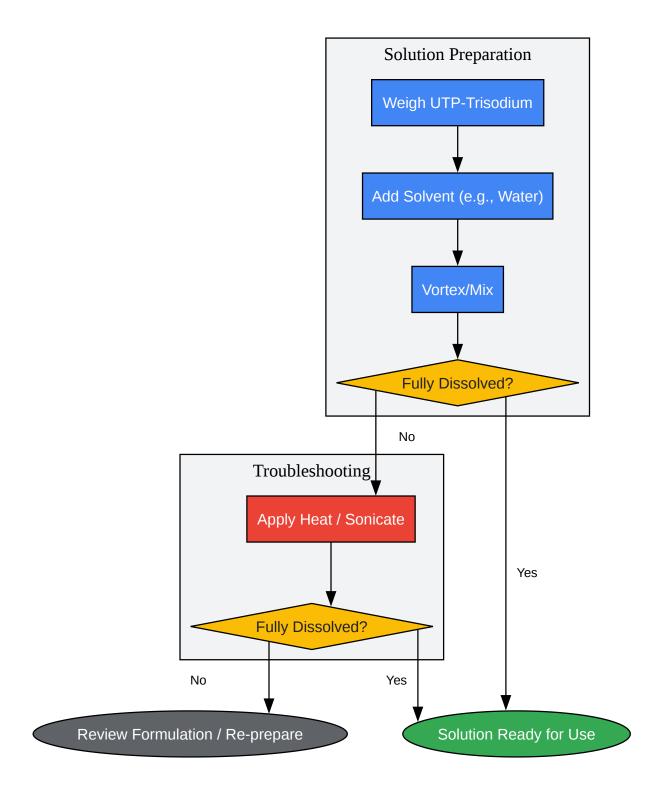
- Visual Inspection: Confirm the presence of a precipitate or cloudiness in your solution.
- Check Concentration: Verify that the calculated concentration of UTP-trisodium and other buffer components are correct and within solubility limits.
- Apply Heat: Place the solution in a water bath at 37°C for 10-15 minutes. Mix intermittently by flicking or gentle vortexing. Check if the precipitate dissolves.
- Apply Sonication: If heating is ineffective or not desired, place the solution in a sonicator bath for 10-15 minutes.



- pH Measurement: Measure the pH of the solution. If it is outside the optimal range of 7.0-8.0, adjust it accordingly.
- Review Buffer Composition: If using a custom buffer, check for high concentrations of divalent cations or salts that might cause precipitation. Consider preparing the solution in a simpler buffer system (e.g., TE buffer) or water first before adding it to the final reaction mixture.
- Centrifugation and Filtration (Last Resort): If the precipitate is minor and cannot be redissolved, centrifuge the tube to pellet the precipitate and carefully transfer the supernatant. Note that this will reduce the effective concentration of UTP in your solution.

Visual Guides Experimental and Logical Workflows

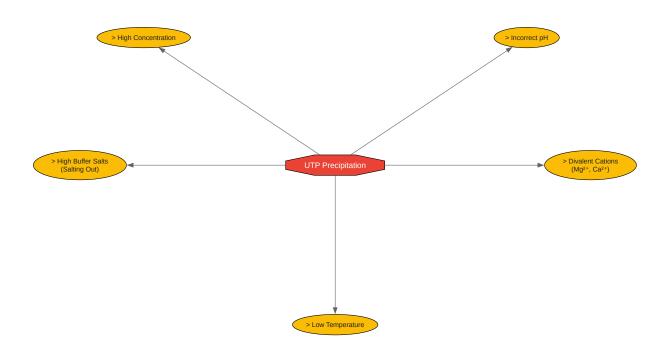




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Caption: Workflow for preparing and troubleshooting UTP-trisodium salt solutions.





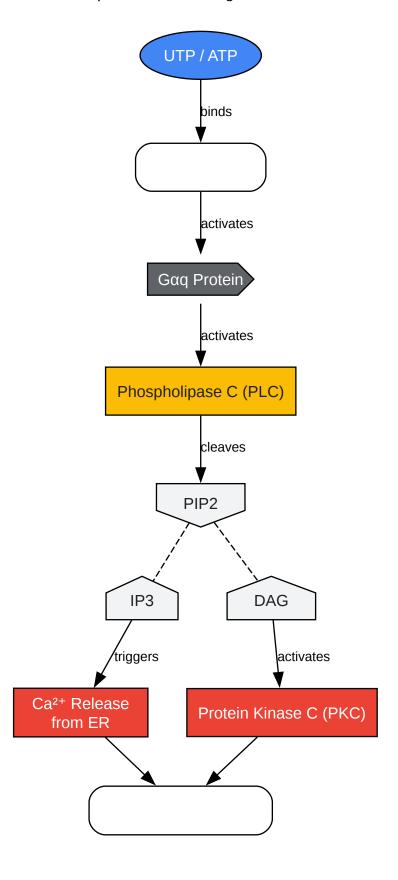
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Caption: Key factors that can cause UTP-trisodium salt precipitation.

UTP Signaling Pathway



UTP is a potent agonist for P2Y receptors, particularly the P2Y2 receptor.[1][15] Understanding this pathway is often critical for experiments involving UTP.





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Caption: Simplified signaling pathway for the UTP-activated P2Y2 receptor.[15][16][17]

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